

Application Note & Protocol: Quantification of 3,4-Diethyl-3,4-dinitrohexane

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Compound of Interest

Compound Name: 3,4-Diethyl-3,4-dinitrohexane

CAS No.: 117132-55-5

Cat. No.: B14291967

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Authored by: Gemini, Senior Application Scientist

Introduction: The Analytical Imperative for Novel Nitroalkanes

3,4-Diethyl-3,4-dinitrohexane is a vicinal dinitroalkane, a class of compounds with significant implications in organic synthesis and as energetic materials. The precise and accurate quantification of this compound is paramount for a range of applications, from monitoring reaction kinetics and assessing purity to ensuring safety and quality control in various developmental pipelines. The presence of two nitro groups on adjacent tertiary carbons suggests unique chemical properties that demand a robust and validated analytical methodology.

This document provides a comprehensive guide to the quantitative analysis of **3,4-Diethyl-3,4-dinitrohexane**, leveraging the power of Gas Chromatography-Mass Spectrometry (GC-MS). The protocol herein is designed to be a self-validating system, grounded in established

principles of analytical chemistry for nitro-compounds and explosives.[1][2][3][4] We will explore the rationale behind instrumental choices and provide a step-by-step workflow to ensure reliable and reproducible results.

Chemical Profile of the Analyte

- Compound Name: **3,4-Diethyl-3,4-dinitrohexane**
- Molecular Formula: $C_{10}H_{20}N_2O_4$
- Molecular Weight: 232.28 g/mol
- Chemical Structure:
- CAS Number: Not readily available. A structurally similar compound, 3,4-Dimethyl-3,4-dinitrohexane, has the CAS number 102871-79-4.[5]

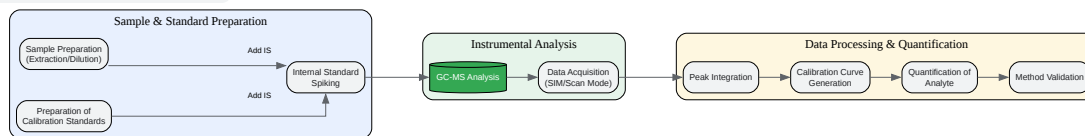
Principle of the Method: Gas Chromatography-Mass Spectrometry (GC-MS)

Gas Chromatography-Mass Spectrometry is the chosen analytical technique due to its superior separation capabilities and definitive identification power.[3] The methodology involves the volatilization of the analyte, separation from other matrix components on a chromatographic column, and subsequent ionization and detection by a mass spectrometer. The high temperatures in the GC injector can sometimes lead to the thermal decomposition of nitro compounds; therefore, careful optimization of the injector temperature is crucial.[3] For quantification, an isotopically labeled internal standard is recommended to account for any sample instability or matrix effects.[1]

Experimental Workflow

The following diagram illustrates the comprehensive workflow for the quantification of **3,4-Diethyl-3,4-dinitrohexane**.

Figure 1: Experimental workflow for the quantification of 3,4-Diethyl-3,4-dinitrohexane.



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Caption: Workflow for **3,4-Diethyl-3,4-dinitrohexane** Analysis.

Materials and Reagents

- Analyte Standard: **3,4-Diethyl-3,4-dinitrohexane** (as available, with certified purity)
- Internal Standard (IS): 3,4-Dinitrohexane-d₁₀ (or other suitable isotopically labeled nitroalkane)
- Solvent: Acetonitrile or Ethyl Acetate (GC grade or higher)
- Anhydrous Sodium Sulfate: For sample drying if extraction is performed.
- Volumetric flasks, pipettes, and syringes

Protocols

Protocol 1: Preparation of Stock and Working Standards

- Stock Standard Preparation (1 mg/mL):
 - Accurately weigh 10 mg of **3,4-Diethyl-3,4-dinitrohexane** standard.
 - Dissolve in a 10 mL volumetric flask with the chosen solvent (e.g., Acetonitrile).

- Sonicate for 5 minutes to ensure complete dissolution.
- Store at 4°C in an amber vial.
- Internal Standard Stock Solution (1 mg/mL):
 - Prepare a 1 mg/mL stock solution of the internal standard using the same procedure as the analyte stock.
- Working Calibration Standards:
 - Perform serial dilutions of the stock standard to prepare a series of calibration standards. A typical concentration range could be 1, 5, 10, 25, 50, and 100 µg/mL.
 - Spike each calibration standard with the internal standard to a final concentration of 10 µg/mL.

Protocol 2: Sample Preparation

The sample preparation will depend on the matrix. For a relatively clean sample matrix (e.g., reaction mixture in an organic solvent), a simple dilution may be sufficient.

- Accurately weigh or pipette a known amount of the sample.
- Dilute the sample with the chosen solvent to bring the expected analyte concentration within the calibration range.
- Spike the diluted sample with the internal standard to a final concentration of 10 µg/mL.
- Vortex the sample for 30 seconds.
- If necessary, filter the sample through a 0.22 µm syringe filter before injection into the GC-MS.

Protocol 3: GC-MS Instrumental Analysis

The following parameters provide a starting point and should be optimized for the specific instrument.

Parameter	Setting	Rationale
GC System	Agilent 8890 GC (or equivalent)	Provides reliable and reproducible chromatographic separation.
Injector	Split/Splitless	Allows for both high and low concentration samples.
Injector Temperature	200°C	Optimized to ensure volatilization without thermal degradation of the nitroalkane. [3]
Injection Mode	Splitless (1 µL injection)	Maximizes analyte transfer to the column for trace analysis.
Carrier Gas	Helium	Inert carrier gas providing good chromatographic efficiency.
Flow Rate	1.0 mL/min (constant flow)	Typical flow rate for standard capillary columns.
Oven Program	Initial: 60°C (hold 2 min)	A low starting temperature helps to focus the analytes at the head of the column.
Ramp: 15°C/min to 250°C	A moderate ramp rate allows for good separation of components.	
Hold: 5 min at 250°C	Ensures elution of any less volatile components.	
Column	Agilent DB-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent	A non-polar column suitable for a wide range of organic compounds.
MS System	Agilent 5977B MSD (or equivalent)	A sensitive and robust mass selective detector.

Ionization Mode	Electron Ionization (EI)	Standard ionization technique that produces reproducible fragmentation patterns.
Ionization Energy	70 eV	Standard energy for creating a library-searchable mass spectrum.
Source Temperature	230°C	Standard source temperature for EI.
Quadrupole Temperature	150°C	Standard quadrupole temperature.
Acquisition Mode	Selected Ion Monitoring (SIM) and Full Scan	SIM mode for high sensitivity quantification and full scan for qualitative confirmation.
Solvent Delay	3 minutes	Prevents the solvent peak from damaging the detector filament.

Table 1: Suggested GC-MS Parameters

Data Analysis and Quantification

- **Peak Identification:** Identify the peaks corresponding to **3,4-Diethyl-3,4-dinitrohexane** and the internal standard based on their retention times and mass spectra.
- **Mass Spectral Analysis:** The fragmentation of nitroalkanes often involves the loss of the nitro group (NO₂) or related fragments.^[3] The expected fragmentation pattern should be confirmed.

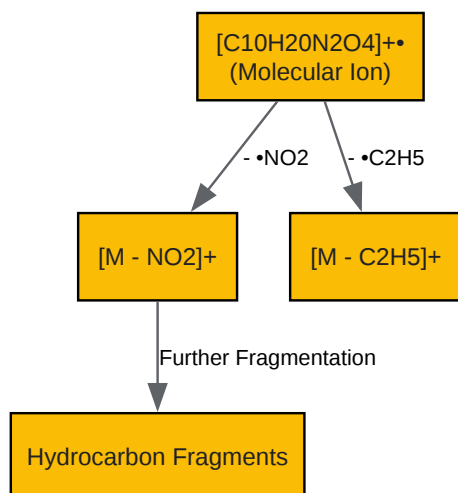


Figure 2: Plausible fragmentation of 3,4-Diethyl-3,4-dinitrohexane.

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Caption: Plausible fragmentation of **3,4-Diethyl-3,4-dinitrohexane**.

- Calibration Curve: Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte in the calibration standards. A linear regression with a correlation coefficient (R^2) > 0.99 is desirable.
- Quantification: Determine the concentration of **3,4-Diethyl-3,4-dinitrohexane** in the samples by using the linear regression equation from the calibration curve.

Method Validation

To ensure the trustworthiness of the results, the method should be validated according to established guidelines.^[6] Key validation parameters include:

Parameter	Acceptance Criteria
Linearity (R^2)	> 0.99
Accuracy (% Recovery)	80 - 120%
Precision (%RSD)	< 15%
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1
Limit of Quantification (LOQ)	Signal-to-Noise ratio of 10:1

Table 2: Method Validation Parameters

Conclusion

This application note provides a detailed and scientifically grounded protocol for the quantification of **3,4-Diethyl-3,4-dinitrohexane** using GC-MS. By following the outlined procedures for standard and sample preparation, instrumental analysis, and data processing, researchers can achieve accurate and reliable results. The inherent specificity of mass spectrometry, coupled with the quantitative rigor of using an internal standard, establishes a trustworthy methodology for the analysis of this and other related nitroalkane compounds.

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